

Trivertal clinical trial design

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Compound Focus: Trivertal

CAS No.: 27939-60-2

Cat. No.: S1897961

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Clarification on "Trivertal"

According to the scientific literature, "**Trivertal**" is the common name for a **95/5 mixture of *cis* and *trans* 2,4-dimethyl-3-cyclohexenecarboxaldehyde** [1]. It is described as "a common fragrance and flavor material produced in bulk quantities" and is used in scientific research as a precursor for synthesizing catalysts, not as a drug candidate [1]. Therefore, no clinical trials or related protocols for **Trivertal** as a pharmaceutical agent exist.

Application Notes on Modern Clinical Trial Design

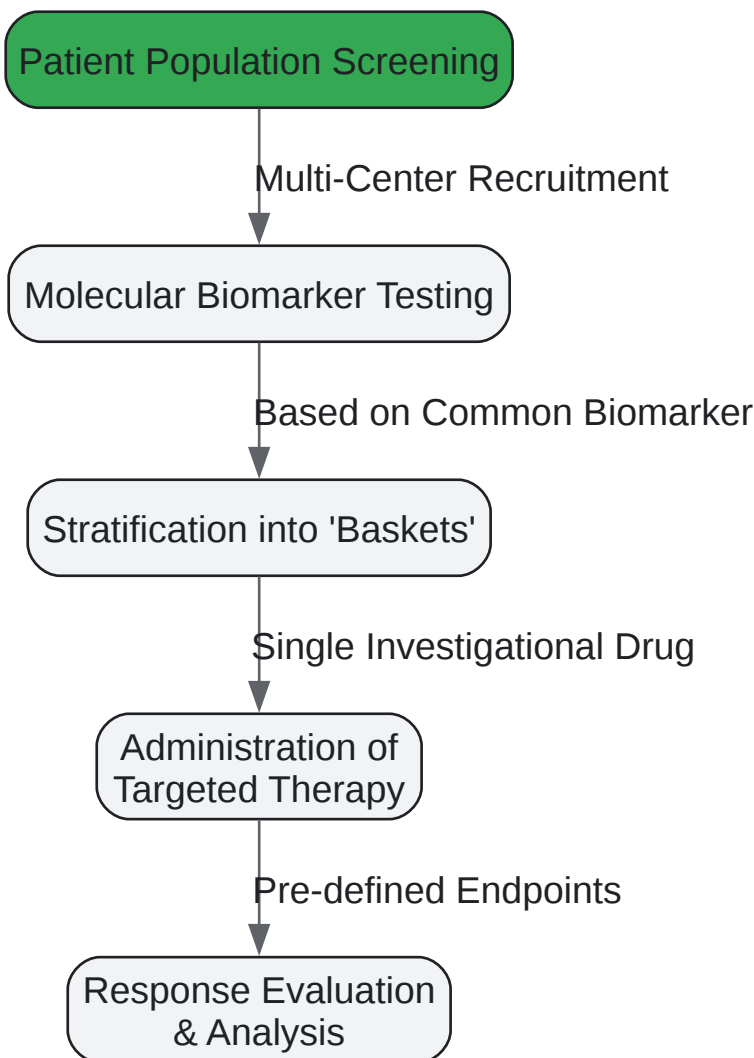
Although I cannot provide specifics on **Trivertal**, the following general overview of modern clinical trial designs can serve as a reference for your work. The table below summarizes three advanced design types that are highly relevant for drug development in precision medicine [2].

Trial Design	Core Principle	Typical Application	Key Advantage
Basket Trial	Tests a single drug on different diseases sharing a common molecular biomarker [2].	Oncology (e.g., same genetic mutation across different cancer types) [2].	Efficiently evaluates a targeted therapy's effect across multiple patient populations [2].

Trial Design	Core Principle	Typical Application	Key Advantage
Umbrella Trial	Tests multiple drugs or interventions on different subgroups of patients with the same disease [2].	A specific cancer type with multiple genetic subtypes, each receiving a different targeted therapy [2].	Allows for parallel evaluation of multiple treatments within a single disease, accelerating matching of therapy to patient [2].
Platform Trial	Dynamically tests multiple interventions against a control for a disease, allowing arms to be added or dropped based on interim results [2].	Ongoing studies in areas like oncology and infectious diseases [2].	Flexibility and efficiency; adapts to new evidence to quickly identify effective or ineffective treatments [2].

Experimental Protocol and Workflow

For a basket trial, which is a common design under the master protocol framework, the workflow from patient screening to analysis can be visualized as follows. This diagram outlines the key stages involved.



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The key methodological steps involved are:

- **Patient Screening and Biomarker Testing:** Patients are enrolled and their tumors are sequenced to identify a specific, pre-defined molecular alteration (e.g., a gene mutation) that is the target of the investigational drug [2].
- **Stratification and Intervention:** Patients whose diseases (regardless of cancer type) harbor the target biomarker are grouped into a single "basket" and receive the same targeted therapy [2].
- **Response Evaluation and Analysis:** The efficacy of the drug is evaluated separately within each basket. The primary outcome is often the objective response rate within the biomarker-defined group [2].

How to Proceed with Your Research

Since "**Trivertal**" is not a pharmaceutical, you may need to clarify your research objective:

- **If you are developing a new drug**, you will need to search for clinical trial designs using the drug's specific name or mechanism of action.
- **If you are studying the compound "Trivertal" itself**, your research would fall under **pre-clinical chemistry** (e.g., catalyst synthesis, process optimization), not clinical trials [1]. The provided experimental details would relate to its use in synthesizing carbene ligands for catalysis [1].

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References

1. Synthesis of a Simplified Version of Stable Bulky and Rigid ... [pmc.ncbi.nlm.nih.gov]
2. New clinical trial design in precision medicine [nature.com]

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